

# density and refractive index of pyridine-3-sulfonyl chloride

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## Compound of Interest

Compound Name: *Pyridine-3-sulfonyl chloride*

Cat. No.: *B100533*

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## An In-depth Technical Guide on the Physicochemical Properties of **Pyridine-3-sulfonyl Chloride**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of key reagents is paramount for procedural safety, reaction optimization, and achieving reproducible results. **Pyridine-3-sulfonyl chloride** (CAS No: 16133-25-8) is a pivotal intermediate in the synthesis of a variety of pharmaceutical compounds, most notably as a building block for drugs like Vonoprazan.[1][2] This guide provides a detailed overview of its density and refractive index, supported by experimental methodologies and relevant chemical context.

## Physicochemical Data

**Pyridine-3-sulfonyl chloride** is a colorless to light yellow liquid at room temperature.[1][3] It is sensitive to moisture and can hydrolyze to form pyridine-3-sulfonic acid and hydrochloric acid.[3][4] Due to its reactivity, particularly with nucleophiles such as water, alcohols, and amines, it must be handled under inert and anhydrous conditions.[1][4]

The core physical properties of **pyridine-3-sulfonyl chloride** are summarized in the table below for quick reference and comparison.

| Property                        | Value                               | Conditions                              |
|---------------------------------|-------------------------------------|---|
| Density                         | 1.460 g/mL                          | at 25 °C                                |
| 1.489 g/cm <sup>3</sup>         | (Not specified) <a href="#">[5]</a> |   |
| > 1.4 - < 1.6 g/cm <sup>3</sup> | (Range) <a href="#">[6]</a>         |   |
| Refractive Index (n/D)          | 1.556                               | at 20 °C <a href="#">[3]</a>            |
| Molecular Weight                | 177.61 g/mol                        | <a href="#">[7]</a> <a href="#">[8]</a> |
| Boiling Point                   | ≥ 284 °C                            | <a href="#">[6]</a>                     |
| Melting Point                   | 10.2 ± 0.3 °C                       | <a href="#">[6]</a>                     |
| Flash Point                     | 125.7 ± 19.8 °C                     | <a href="#">[6]</a>                     |

## Experimental Protocols

Accurate determination of physical constants like density and refractive index is crucial for confirming the identity and purity of a substance. Standard laboratory procedures for these measurements are detailed below.

### Measurement of Density

The density of a liquid chemical like **pyridine-3-sulfonyl chloride** is typically determined using a pycnometer or a digital density meter. Given the compound's reactivity with atmospheric moisture, all measurements should be conducted under an inert atmosphere (e.g., nitrogen or argon).

Protocol using a Pycnometer:

- Preparation: Thoroughly clean and dry a pycnometer of a known volume. Record its empty mass ( $m_1$ ).
- Inerting: Flush the pycnometer with a dry, inert gas.
- Sample Filling: Carefully fill the pycnometer with **pyridine-3-sulfonyl chloride** inside a glovebox or under a stream of inert gas to avoid exposure to moisture. Ensure there are no

air bubbles.

- Equilibration & Massing: Place the filled pycnometer in a thermostatically controlled water bath to bring it to the desired temperature (e.g., 25 °C). Once equilibrated, carefully wipe the outside dry and record its mass ( $m_2$ ).
- Calibration: Repeat the procedure using deionized water, for which the density at the given temperature is known, to precisely calibrate the pycnometer's volume.
- Calculation: The density ( $\rho$ ) is calculated using the formula:  $\rho = (m_2 - m_1) / V$ , where  $V$  is the volume of the pycnometer.

## Measurement of Refractive Index

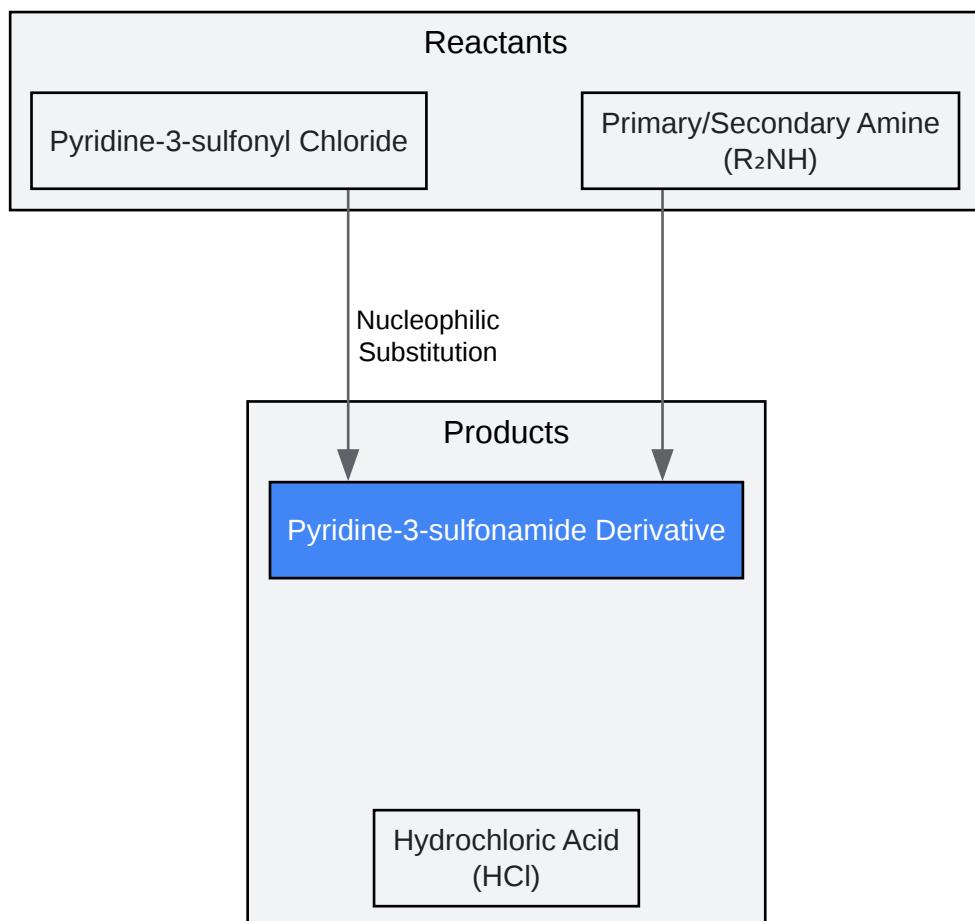
The refractive index is a fundamental physical property that is highly sensitive to the purity of a substance. It is measured using a refractometer.[9]

Protocol using an Abbe Refractometer:

- Cleaning: Clean the surfaces of the upper and lower prisms of the refractometer with a soft tissue moistened with a volatile solvent like ethanol or isopropanol and allow them to dry completely.[10]
- Calibration: Calibrate the instrument using a standard with a known refractive index, such as distilled water ( $n^{20}/D \approx 1.3330$ ).
- Sample Application: Place a few drops of **pyridine-3-sulfonyl chloride** onto the surface of the lower prism.[10] Due to its moisture sensitivity, this should be done quickly.
- Measurement: Close the prisms, turn on the light source, and look through the eyepiece. Adjust the controls to bring the dividing line between the light and dark fields into sharp focus and center it on the crosshairs.[10]
- Reading: Read the refractive index value from the instrument's scale. The measurement is typically performed at 20°C using the sodium D-line (589 nm).

## Chemical Reactivity and Synthesis Applications

**Pyridine-3-sulfonyl chloride** is a versatile reagent in organic synthesis, primarily used to introduce the pyridine-3-sulfonyl moiety into molecules. Its reaction with primary or secondary amines is a common method for synthesizing sulfonamides, a functional group present in many pharmaceutically active compounds.

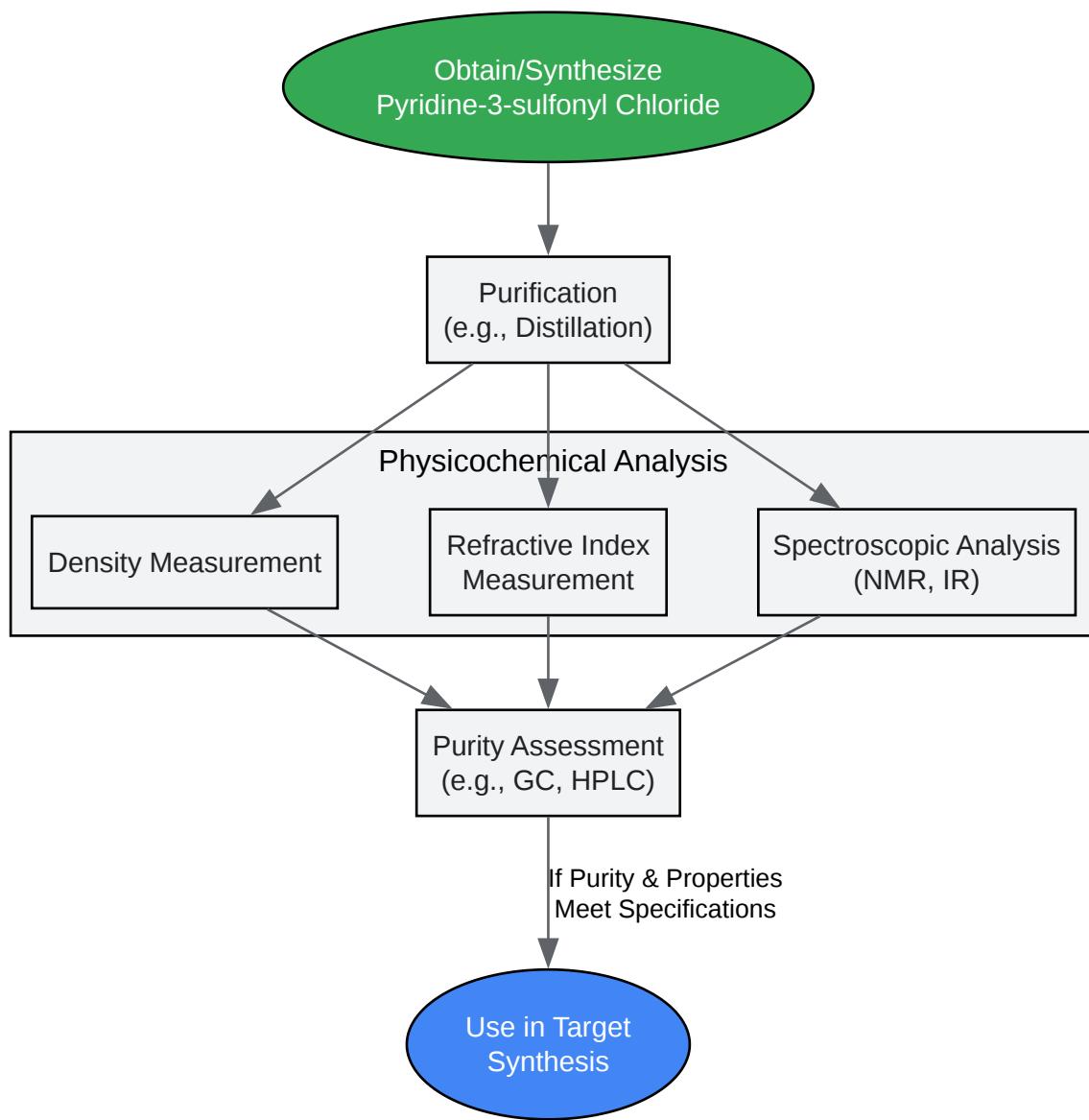


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Caption: Synthesis of a sulfonamide from **pyridine-3-sulfonyl chloride**.

## Experimental and Analytical Workflow

The characterization of a chemical intermediate like **pyridine-3-sulfonyl chloride** involves a logical sequence of steps to confirm its identity, purity, and physical properties before its use in further synthetic applications.



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Caption: General workflow for the characterization of **pyridine-3-sulfonyl chloride**.

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